

"Ingenol-5,20-acetonide-3-O-angelate" CAS number and molecular weight

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Compound of Interest

Compound Name: *Ingenol-5,20-acetonide-3-O-angelate*

Cat. No.: *B10862209*

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In-depth Technical Guide: Ingenol-5,20-acetonide-3-O-angelate

This technical guide provides comprehensive information on **Ingenol-5,20-acetonide-3-O-angelate**, a key intermediate in the semi-synthesis of Ingenol-3-angelate (also known as Ingenol mebutate or PEP005), a potent activator of Protein Kinase C (PKC) with significant applications in cancer research and dermatology. This document is intended for researchers, scientists, and drug development professionals.

Core Compound Data

Property	Value	Citations
CAS Number	87980-68-5	[1] [2] [3]
Molecular Formula	C ₂₈ H ₃₈ O ₆	[1] [4]
Molecular Weight	470.60 g/mol	[2] [4]
Synonyms	Ingenol 3-angelate 5,20-acetonide, Ingenol 5,20-acetonide 3-angelate	[5]

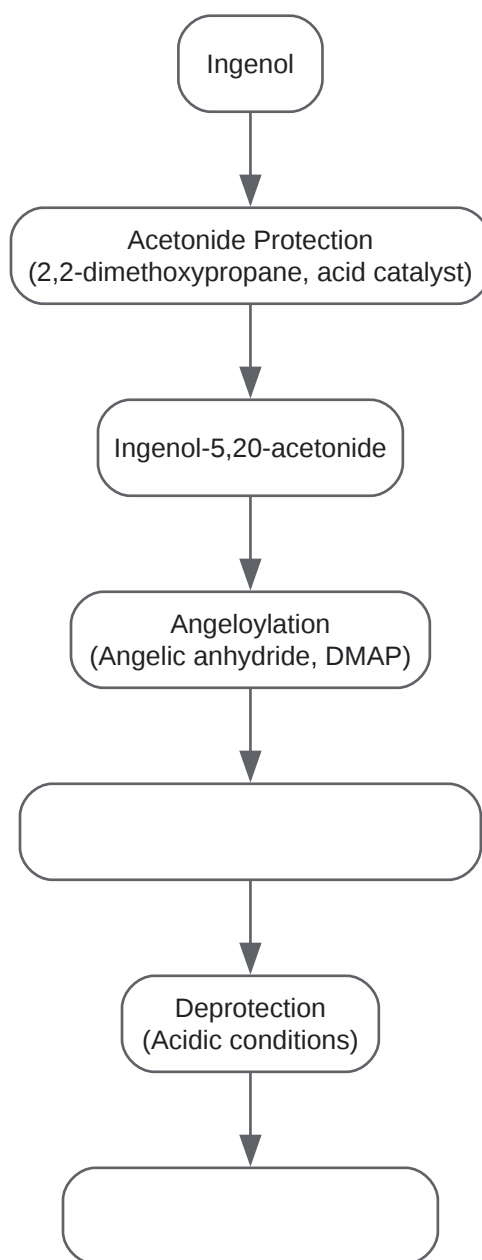
Synthesis Overview

Ingenol-5,20-acetonide-3-O-angelate is a synthetically derived intermediate. The total synthesis of its core structure, ingenol, is a complex process. A notable approach developed by Baran and coworkers involves a two-phase strategy: a "cyclase phase" to construct the core ring system and an "oxidase phase" to introduce the necessary oxygenation.

A more common route to Ingenol-3-angelate for research and pharmaceutical purposes is through semi-synthesis from ingenol, which can be isolated from plants of the Euphorbia genus. A key step in this semi-synthesis is the protection of the 5- and 20-hydroxyl groups of ingenol as an acetonide, forming Ingenol-5,20-acetonide. This allows for the selective esterification of the 3-hydroxyl group with angelic acid to yield **Ingenol-5,20-acetonide-3-O-angelate**. Subsequent deprotection of the acetonide group affords the final product, Ingenol-3-angelate.

A high-yielding method for the preparation of ingenol 3-angelate proceeds via the corresponding 5,20-acetonide, which prevents isomerization of the angelate group.

Experimental Workflow: Semi-synthesis of Ingenol-3-angelate



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Caption: Semi-synthesis of Ingenol-3-angelate from Ingenol.

Biological Activity and Signaling Pathways

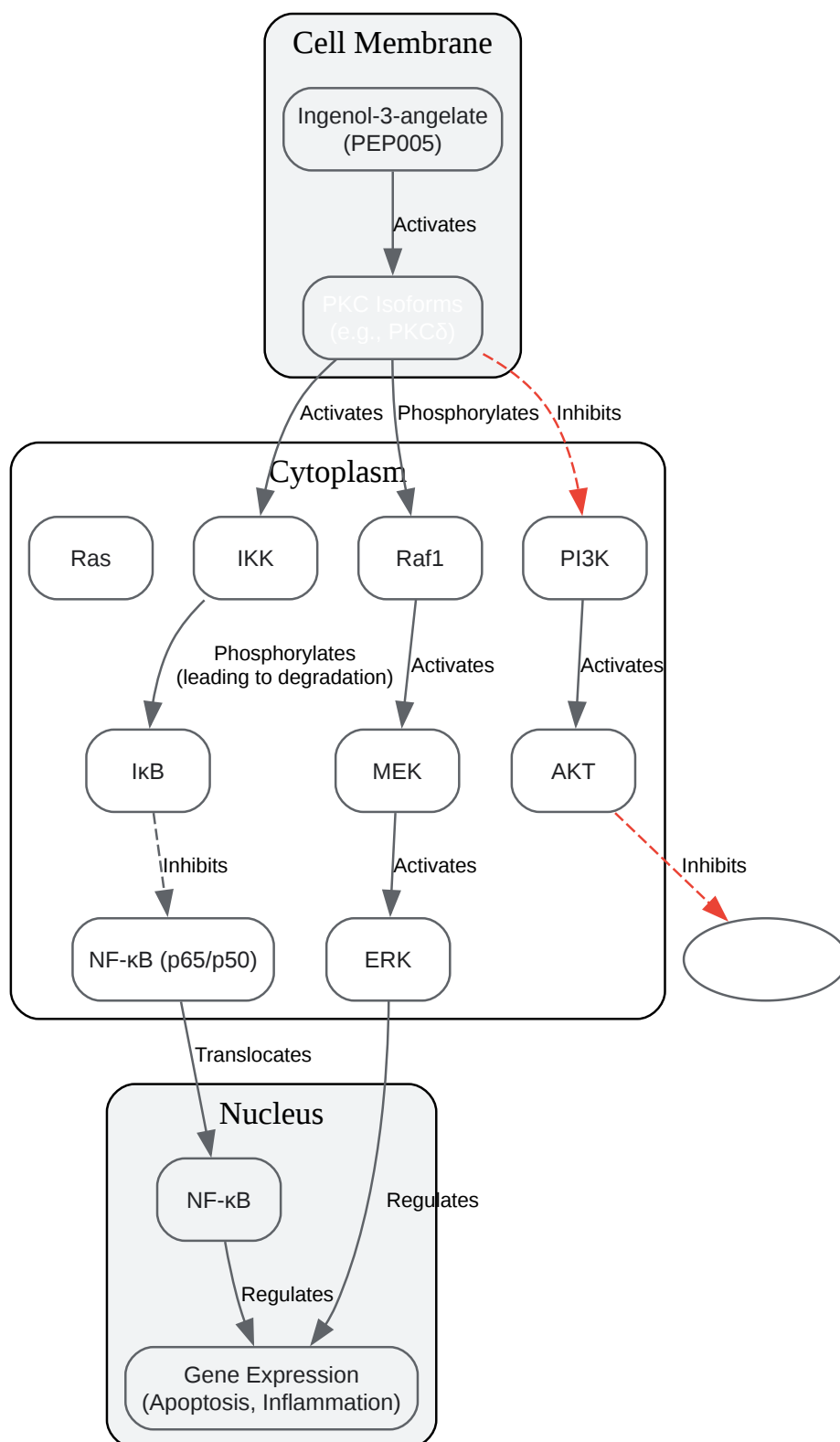
While **Ingenol-5,20-acetonide-3-O-angelate** is primarily a synthetic intermediate, its deprotected form, Ingenol-3-angelate (PEP005), exhibits significant biological activity as a potent modulator of Protein Kinase C (PKC) isoforms.[6] Understanding these pathways is crucial for researchers working with this class of compounds.

Ingenol-3-angelate is a selective activator of PKC, which leads to a cascade of downstream signaling events.^[6] Its effects are particularly relevant in oncology, where it has been shown to induce apoptosis in various cancer cell lines.^[7] The activation of PKC δ is a key event, leading to its translocation to different cellular compartments, including the nucleus and mitochondria.^[8]

The primary signaling pathways affected by Ingenol-3-angelate include:

- **Ras/Raf/MAPK Pathway:** Activation of PKC by Ingenol-3-angelate leads to the phosphorylation and activation of Raf1, which in turn activates the MEK-ERK cascade (MAPK pathway).^[7] This pathway is involved in the regulation of cell proliferation, differentiation, and apoptosis.
- **PI3K/AKT Pathway:** Ingenol-3-angelate treatment has been shown to inhibit the phosphatidylinositol 3-kinase (PI3K)/AKT signaling pathway.^[7] This is significant as the PI3K/AKT pathway is a key survival pathway for many cancer cells.
- **NF- κ B Signaling:** Studies have demonstrated that Ingenol-3-angelate can suppress the growth of melanoma cells by downregulating NF- κ B signaling.^[9] This includes inhibiting the phosphorylation and nuclear translocation of the p65 subunit of NF- κ B.^[9]

Signaling Pathway of Ingenol-3-angelate (PEP005)



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Caption: Simplified signaling pathways modulated by Ingenol-3-angelate.

Experimental Protocols

Detailed experimental protocols for the synthesis of ingenol and its derivatives are complex and can be found in the primary literature. The following is a generalized procedure for the angeloylation step, which is central to the formation of **Ingenol-5,20-acetonide-3-O-angelate**.

General Protocol for Angeloylation of Ingenol-5,20-acetonide:

- **Dissolution:** Dissolve Ingenol-5,20-acetonide in a suitable anhydrous solvent (e.g., dichloromethane) under an inert atmosphere (e.g., argon or nitrogen).
- **Addition of Reagents:** Add angelic anhydride and a catalytic amount of a base, such as 4-dimethylaminopyridine (DMAP).
- **Reaction:** Stir the reaction mixture at room temperature for a specified period (typically several hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with a suitable reagent (e.g., saturated aqueous sodium bicarbonate solution). Extract the aqueous layer with an organic solvent.
- **Purification:** Combine the organic layers, dry over a drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield pure **Ingenol-5,20-acetonide-3-O-angelate**.

Note: This is a generalized protocol and specific conditions such as reaction times, temperatures, and purification methods may vary. Researchers should consult the relevant literature for detailed experimental procedures.

Conclusion

Ingenol-5,20-acetonide-3-O-angelate is a crucial intermediate for the synthesis of the biologically active compound Ingenol-3-angelate. A thorough understanding of its synthesis and the signaling pathways of its deprotected form is essential for researchers in the fields of medicinal chemistry, pharmacology, and drug development. The information provided in this guide serves as a valuable resource for professionals working with this important class of molecules.

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